

Chemical Identity and Mechanism of Action

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Compound Focus: Mca-VDQMDGW-K(Dnp)-NH2

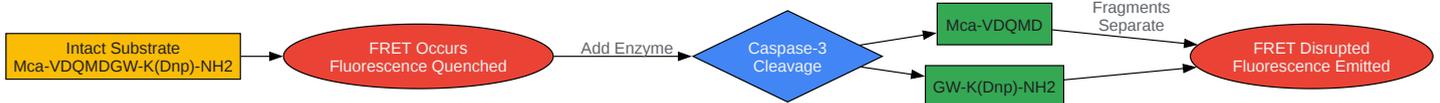
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The table below summarizes the core molecular characteristics of **Mca-VDQMDGW-K(Dnp)-NH2**.

Property	Description
Molecular Formula	C ₆₀ H ₇₄ N ₁₄ O ₂₁ S [1]
Molecular Weight	1359.38 g/mol [1]
Biological Target	Caspase-3 [1]
Mechanism	Fluorogenic (FRET) Substrate [1]
Fluorophore	(7-Methoxycoumarin-4-yl)acetyl (Mca) [1]
Quencher	Lys(2,4-Dinitrophenyl) (K(Dnp)) [1]

The core of its function lies in the FRET pair. The **Mca (fluorophore)** emits blue fluorescence upon excitation. However, when in close proximity, the **Dnp (quencher)** absorbs this energy, preventing light emission and keeping the intact substrate dark [2]. Caspase-3 cleaves the peptide backbone between the aspartic acid (D) and glycine (G) within the **VDQMDGW** sequence. This cleavage separates the Mca and Dnp, disrupting FRET and resulting in a measurable increase in fluorescence proportional to caspase-3 activity [1].



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*FRET mechanism of **Mca-VDQMDGW-K(Dnp)-NH2**. Caspase-3 cleavage separates Mca fluorophore from Dnp quencher, allowing fluorescence emission.*

Applications and Experimental Use

This substrate is a specialized tool for **research use only** and is not intended for diagnostic or therapeutic applications [1]. Its primary application is the **quantification of caspase-3 activity** in biochemical assays [1]. Monitoring the increase in fluorescence over time allows researchers to precisely measure enzyme kinetics, assess caspase-3 activation in models of cell death, and screen for potential activators or inhibitors of this key enzyme.

Practical Protocol for Caspase-3 Activity Assay

The following provides a generalized protocol for using **Mca-VDQMDGW-K(Dnp)-NH2** in a fluorometric caspase-3 activity assay. You must optimize concentrations and volumes for your specific experimental system.

Step	Parameter	Considerations
1. Sample Prep	Prepare cell or tissue lysates containing caspase-3.	Include positive and negative controls.
2. Substrate Prep	Reconstitute substrate in DMSO per manufacturer's instructions.	Avoid multiple freeze-thaw cycles; protect from light [3].

Step	Parameter	Considerations
3. Reaction Setup	Combine lysate, reaction buffer, and substrate (e.g., 10-20 μ M final concentration).	Run reactions in triplicate in a black microplate [3].
4. Measurement	Monitor fluorescence kinetically (e.g., every 5-10 min for 1-2 hours).	Ex/Em: ~320/405 nm (verify for Mca/Dnp pair) [3].
5. Data Analysis	Calculate reaction velocity from linear slope of fluorescence increase.	Normalize to protein concentration or control groups.

Key Considerations for Researchers

- **Storage and Handling:** The lyophilized powder should be stored desiccated at recommended temperatures, protected from light, and reconstituted according to the supplier's data sheet [3].
- **Specificity:** While designed for caspase-3, confirm specificity in your model system, as other caspases or proteases might cleave the sequence.
- **Instrument Calibration:** Ensure your fluorometer is properly calibrated for the Mca/Dnp wavelength pair to obtain optimal signal-to-noise ratios.

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References

1. Mca-VDQMDGW-K(Dnp)-NH₂ | Caspase-3 Fluorescent Dye [medchemexpress.com]
2. Using Fluorogenic Peptide Substrates to Assay Matrix ... [pmc.ncbi.nlm.nih.gov]
3. Mca-KKVAPYPME-Dap(Dnp)-NH₂ [ubpbio.com]

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